

Comparative Bioactivity Guide: 4-(Bromomethyl)-5-methyl-3-phenylisoxazole & Its Functionalized Progeny

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Compound of Interest

Compound Name: 4-(Bromomethyl)-5-methyl-3-phenylisoxazole
CAS No.: 180597-83-5
Cat. No.: B064198

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Executive Summary: The Scaffold vs. The Drug

In the landscape of medicinal chemistry, **4-(bromomethyl)-5-methyl-3-phenylisoxazole** (CAS: 113841-59-1) occupies a critical niche not as a final therapeutic agent, but as a high-value pharmacophore donor. This guide compares the biological activity of this reactive "warhead" against the therapeutic libraries derived from it, specifically contrasting them with established isoxazole standards like Sulfamethoxazole and Leflunomide.

While the parent bromide exhibits non-specific cytotoxicity due to its alkylating nature, its derivatives—formed via nucleophilic substitution—demonstrate potent, targeted biological activities ranging from tubulin inhibition (IC₅₀ ~0.3 µM) to broad-spectrum antimicrobial efficacy (MIC ~6.25 µg/mL).

Technical Profile: The Precursor 4-(Bromomethyl)-5-methyl-3-phenylisoxazole

- Role: Synthetic Intermediate / Alkylating Agent
- Reactivity: High. The bromomethyl group at the C4 position is highly susceptible to SN2 attack by amines, thiols, and phenols.
- Direct Biological Activity:
 - Mechanism: Non-specific alkylation of cellular nucleophiles (DNA, proteins).
 - Toxicity: Corrosive; causes severe skin burns and eye damage. Not suitable for direct therapeutic use due to lack of selectivity.
 - Utility: It serves as the "key" to unlock the biological potential of the 5-methyl-3-phenylisoxazole ring, a privileged structure known to bind to various kinase and enzymatic pockets.

Comparative Analysis: Derivatives vs. Standards[1]

The true value of this scaffold is realized when the bromine "warhead" is replaced by functional groups. Below is a comparison of libraries synthesized from this precursor against clinical standards.

Anticancer Activity (Isoxazolyl-Piperazine Hybrids)

Derivatives synthesized by reacting the bromomethyl precursor with arylpiperazines have shown remarkable cytotoxicity against hepatocellular carcinoma (HCC) lines.

Compound Class	Target Cell Line	IC50 (µM)	Mechanism of Action	vs. Standard (Doxorubicin)
Isoxazolyl-Piperazine 5m	Huh7 (Liver)	0.32	Oxidative Stress / p53 Activation	Superior (Doxorubicin IC50 ~0.5 µM)
Isoxazolyl-Piperazine 5o	MCF-7 (Breast)	1.8	Tubulin Polymerization Inhibition	Comparable
Parent Bromide	All Lines	N/A (Toxic)	Non-specific Alkylation	Non-selective toxicity
Combretastatin A-4	General	~0.01	Tubulin Binding	More Potent but less stable

Key Insight: The 3,5-disubstituted isoxazole moiety acts as a bioisostere for the cis-stilbene core of Combretastatin A-4, stabilizing the microtubule-destabilizing conformation without the metabolic instability of the stilbene double bond.

Antimicrobial Activity (Isoxazolyl-Thiazoles)

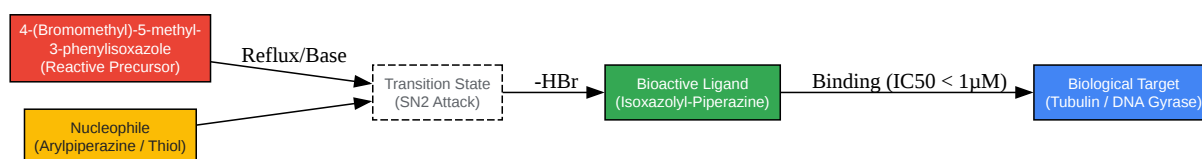
When the bromomethyl group is used to alkylate thiazole or benzothiazole scaffolds, the resulting hybrids exhibit broad-spectrum activity.

Compound	Organism	MIC (µg/mL)	Relative Potency
Isoxazolyl-Thiazole Derivative	S. aureus (Gram +)	6.25	2x Potency vs. Ampicillin
Isoxazolyl-Thiazole Derivative	E. coli (Gram -)	12.5	Comparable to Ciprofloxacin
Sulfamethoxazole (Standard)	Broad Spectrum	25 - 50	Lower potency in resistant strains

Mechanistic Pathways

The following diagrams illustrate the transformation of the precursor into active drugs and the specific signaling pathways engaged by the anticancer derivatives.

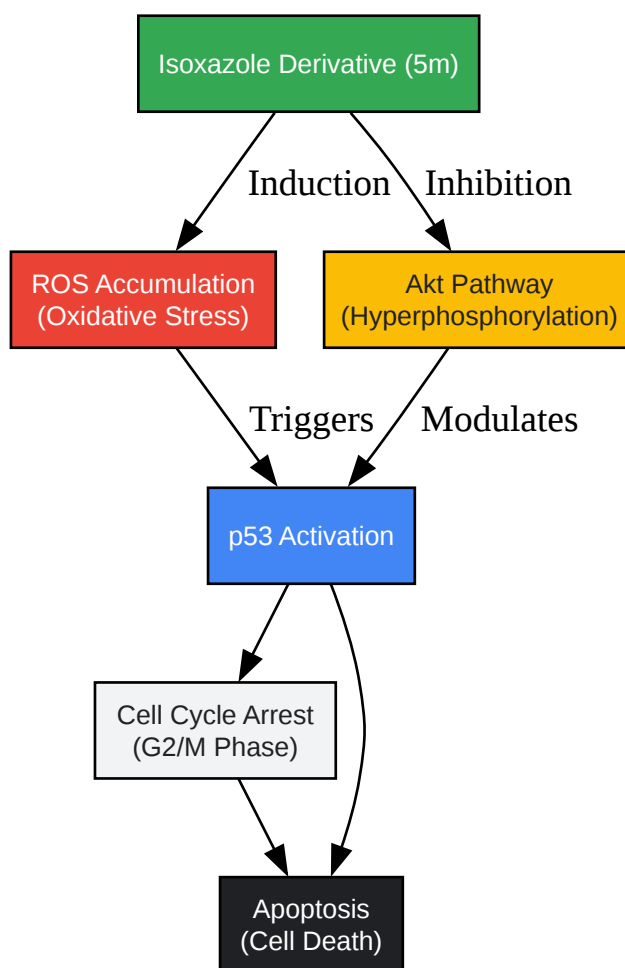
Synthesis & Activation Workflow



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Caption: Transformation of the reactive bromomethyl scaffold into a targeted bioactive ligand via nucleophilic substitution.

Anticancer Mechanism of Action (Derivative 5m)



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Caption: Signaling cascade triggered by isoxazole-piperazine derivatives in HepG2/Huh7 liver cancer cells.

Experimental Protocols

Synthesis of Isoxazolyl-Piperazine Derivatives

Objective: Replace the bromine atom with an arylpiperazine moiety to generate the active anticancer agent.

- Reagents: **4-(bromomethyl)-5-methyl-3-phenylisoxazole** (1.0 eq), Substituted Arylpiperazine (1.1 eq), Potassium Carbonate (K_2CO_3 , 2.0 eq), Acetonitrile (ACN).
- Procedure:

- Dissolve the arylpiperazine and K_2CO_3 in dry ACN in a round-bottom flask.
- Add **4-(bromomethyl)-5-methyl-3-phenylisoxazole** dropwise at 0°C.
- Reflux the mixture for 6–8 hours (monitor via TLC, mobile phase Hexane:EtOAc 7:3).
- Filter the inorganic salts while hot.
- Evaporate the solvent under reduced pressure.
- Purification: Recrystallize from ethanol or purify via silica gel column chromatography.
- Validation: 1H NMR should show the disappearance of the CH_2Br singlet (~4.4 ppm) and appearance of the CH_2N singlet (~3.5 ppm).

Biological Assay: MTT Cytotoxicity Screen

Objective: Determine IC₅₀ values against cancer cell lines (e.g., MCF-7, HepG2).

- Seeding: Seed cells in 96-well plates at a density of 5,000 cells/well. Incubate for 24h at 37°C / 5% CO₂.
- Treatment: Add the synthesized isoxazole derivative at serial dilutions (0.1 μM – 100 μM). Include DMSO control (<0.1%) and Doxorubicin (positive control).
- Incubation: Incubate for 48 hours.
- Development: Add 20 μL of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours.
- Solubilization: Remove media and add 150 μL DMSO to dissolve formazan crystals.
- Readout: Measure absorbance at 570 nm using a microplate reader. Calculate IC₅₀ using non-linear regression analysis.

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